

An In-depth Technical Guide on the Environmental Fate and Degradation of Sesamex

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Compound of Interest		
Compound Name:	Sesamex	
Cat. No.:	B1680956	Get Quote

A Note on Data Availability: Publicly available scientific literature on the environmental fate and degradation of **Sesamex** (CAS No. 51-14-9) is exceedingly scarce. Due to this significant data gap, this guide utilizes information available for Piperonyl Butoxide (PBO), a structurally similar and widely studied pesticide synergist, as a surrogate to infer the potential environmental behavior of **Sesamex**. Both compounds share a benzodioxole functional group, which is a key determinant of their environmental degradation pathways. It is critical to note that while this approach provides a scientifically informed estimation, the actual environmental fate of **Sesamex** may differ.

Introduction to Sesamex

Sesamex, also known as sesoxane, is an organic compound primarily used as a synergist in pesticide formulations. Its function is to enhance the efficacy of active insecticidal ingredients, such as pyrethrins and pyrethroids, by inhibiting metabolic enzymes in insects that would otherwise break down the insecticide. Chemically, **Sesamex** is identified as 5-{1-[2-(2-Ethoxyethoxy)ethoxy]ethoxy}-1,3-benzodioxole.

Environmental Fate of Piperonyl Butoxide (PBO) as a Surrogate for Sesamex

The environmental fate of a chemical compound describes its transport and transformation in various environmental compartments, including soil, water, and air. Key processes governing



environmental fate are degradation (biotic and abiotic), persistence, and mobility.

Degradation Pathways

The degradation of PBO in the environment proceeds through several key pathways, primarily involving oxidation and hydrolysis. The primary sites of transformation are the ether linkages and the benzodioxole ring.

Abiotic Degradation:

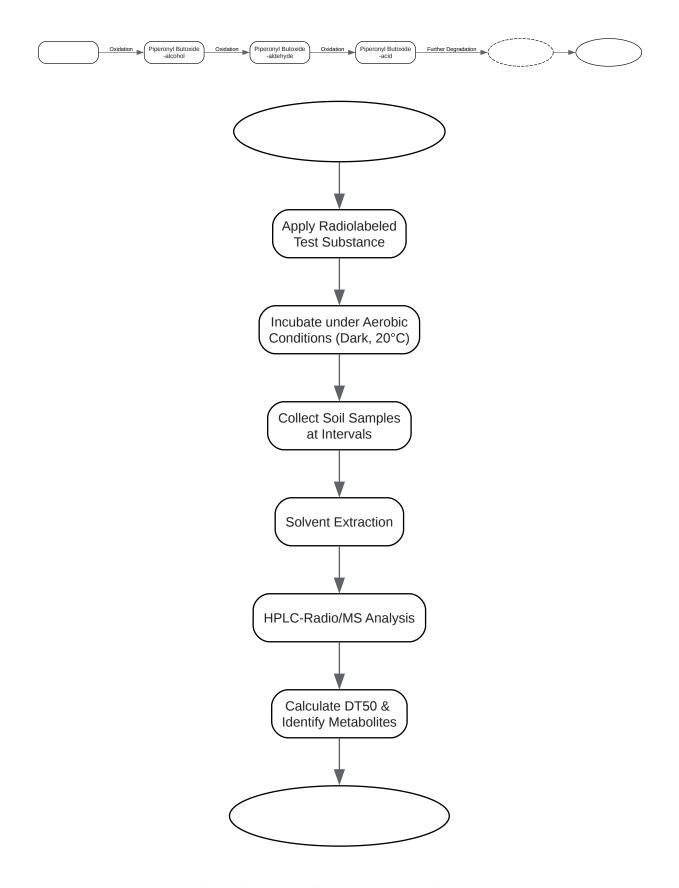
- Photolysis: PBO is susceptible to degradation by sunlight, particularly in aquatic
 environments and on soil surfaces. In water exposed to sunlight, PBO has a reported half-life
 of approximately 8.4 hours.[1][2] On soil surfaces, photolysis can lead to rapid breakdown,
 with half-lives ranging from 1 to 3 days.[1][2] The degradation proceeds through the
 formation of alcohol, aldehyde, and acid metabolites.[3]
- Hydrolysis: PBO is generally stable to hydrolysis at environmentally relevant pH values (pH 5, 7, and 9). This suggests that hydrolysis is not a primary degradation pathway for PBO in the environment.

Biotic Degradation:

- Aerobic Soil Metabolism: In the presence of oxygen, soil microorganisms play a significant role in the degradation of PBO. The typical half-life in soil is around 13 days, though it can be as short as 4.3 days under favorable conditions. The primary degradation pathway involves the oxidation of the side chain, leading to the formation of piperonyl butoxide-alcohol, piperonyl butoxide-aldehyde, and piperonyl butoxide-acid. Further degradation can lead to the opening of the benzodioxole ring and eventual mineralization to carbon dioxide.
- Anaerobic Aquatic Metabolism: Under anaerobic conditions, such as in saturated soils or sediments, the degradation of PBO is significantly slower.

The proposed primary degradation pathway for PBO is illustrated in the diagram below.





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